

# An In-depth Technical Guide to 4-Cyano-3-fluorophenyl 4-propylbenzoate

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## Compound of Interest

**Compound Name:** 4-Cyano-3-fluorophenyl 4-propylbenzoate

**Cat. No.:** B1582055

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **4-Cyano-3-fluorophenyl 4-propylbenzoate**, a versatile aromatic ester with significant applications in materials science and as a key building block in the synthesis of complex organic molecules. This document will delve into its chemical and physical properties, potential synthesis strategies, and its role in various research and development sectors, particularly in the pharmaceutical industry.

## Core Molecular and Physical Properties

**4-Cyano-3-fluorophenyl 4-propylbenzoate**, also known by its synonym 4-Propylbenzoic Acid 4-Cyano-3-fluorophenyl Ester, is a compound of interest due to the unique interplay of its functional groups.<sup>[1][2]</sup> The presence of a cyano group, a fluorine atom, and an ester linkage on a biphenyl-like core structure imparts specific electronic and steric characteristics that are highly valuable in chemical synthesis.

## Molecular Attributes

A summary of the key molecular and physical data is presented below for quick reference.

Property	Value	Source(s)
Molecular Formula	C <sub>17</sub> H <sub>14</sub> FNO <sub>2</sub>	[1][3][4][5]
Molecular Weight	283.30 g/mol	[3][4][5][6]
CAS Number	86776-51-4	[1][3][4]
Appearance	White to almost white crystalline powder	[1][4][5]
Melting Point	69 - 73 °C	[1][2]
Purity	Typically ≥98.0% (by GC)	[1][4]

The structure of **4-Cyano-3-fluorophenyl 4-propylbenzoate** features a propylbenzoate group ester-linked to a 4-cyano-3-fluorophenyl moiety. This arrangement is critical to its function as both a liquid crystal monomer and a synthetic intermediate.[3]

## Structural Representation

The two-dimensional chemical structure of the molecule is depicted below, illustrating the connectivity of the atoms.

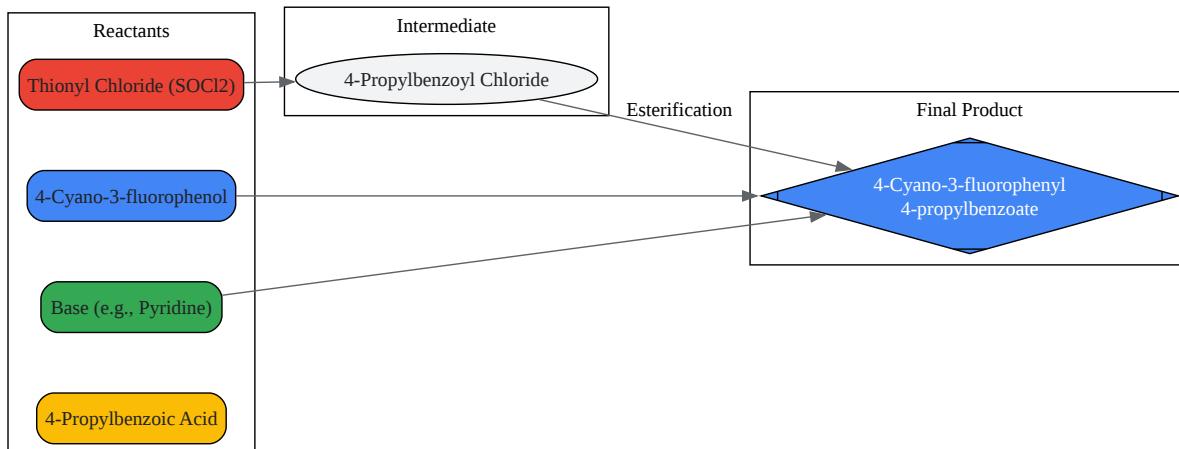
Caption: 2D structure of **4-Cyano-3-fluorophenyl 4-propylbenzoate**.

## Synthesis and Reactivity

**4-Cyano-3-fluorophenyl 4-propylbenzoate** is typically synthesized through an esterification reaction. The causality behind this choice lies in the robust and well-understood nature of forming ester bonds, which allows for high yields and purity.

## Proposed Synthesis Workflow

A common and logical synthetic route involves the reaction of 4-propylbenzoyl chloride with 4-cyano-3-fluorophenol. This method is favored for its efficiency and the commercial availability of the starting materials.



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Caption: Proposed synthesis workflow for the target compound.

#### Experimental Protocol: Esterification

- Acid Chloride Formation: 4-Propylbenzoic acid is reacted with an excess of a chlorinating agent, such as thionyl chloride ( $\text{SOCl}_2$ ), often in an inert solvent. This converts the carboxylic acid into the more reactive acyl chloride. The reaction is typically performed under reflux to ensure completion.
- Esterification: The resulting 4-propylbenzoyl chloride is then reacted with 4-cyano-3-fluorophenol in the presence of a base, such as pyridine. The base acts as a scavenger for the hydrochloric acid byproduct, driving the reaction to completion.
- Work-up and Purification: The reaction mixture is typically washed with dilute acid, water, and brine to remove the base and any unreacted starting materials. The organic layer is then

dried, and the solvent is removed under reduced pressure. The crude product is often purified by recrystallization to yield the final white crystalline solid.

This self-validating protocol ensures high purity, which can be confirmed by techniques such as Gas Chromatography (GC), as indicated by supplier data.[\[1\]](#)[\[4\]](#)

## Applications in Research and Development

The unique molecular architecture of **4-Cyano-3-fluorophenyl 4-propylbenzoate** makes it a valuable compound in several high-technology fields.

### Pharmaceutical Development

This compound serves as a crucial intermediate in the synthesis of various pharmaceutical agents.[\[1\]](#) Its fluorinated and cyanated phenyl ring is a common motif in modern medicinal chemistry. The fluorine atom can enhance metabolic stability and binding affinity, while the cyano group can act as a hydrogen bond acceptor or be further transformed into other functional groups. It is particularly noted for its use in the development of anti-cancer and anti-inflammatory drugs.[\[1\]](#) The synthesis of various bioactive molecules, such as certain enzyme inhibitors and receptor modulators, often involves intermediates with similar structural features.[\[7\]](#)[\[8\]](#)

### Materials Science

As a fluorinated liquid crystal monomer, **4-Cyano-3-fluorophenyl 4-propylbenzoate** is utilized in the formulation of advanced materials.[\[1\]](#)[\[3\]](#) The rod-like shape of the molecule, combined with its polar cyano group, facilitates the formation of stable nematic phases, which are essential for liquid crystal displays (LCDs).[\[9\]](#) Its incorporation into polymer matrices can also enhance properties such as thermal stability, durability, and resistance to environmental factors.[\[1\]](#)

### Agrochemicals and Organic Synthesis

The compound also finds application in the creation of agrochemicals, including pesticides and herbicides.[\[1\]](#) Furthermore, it serves as a versatile building block in broader organic synthesis, enabling the construction of complex molecular frameworks for various research and industrial applications.[\[1\]](#)

## Safety and Handling

Standard laboratory safety precautions should be observed when handling **4-Cyano-3-fluorophenyl 4-propylbenzoate**. This includes the use of personal protective equipment such as safety glasses, gloves, and a lab coat. The compound should be stored at room temperature in a tightly sealed container.[\[1\]](#)

### Need Custom Synthesis?

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